

# quizalofop-P-tefuryl MRL review confirmatory data assessment

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Quizalofop

CAS No.: 76578-12-6

Cat. No.: S540883

[Get Quote](#)

## Regulatory Assessment Overview

The confirmatory data assessment was initiated following the MRL review under Article 12 of Regulation (EC) No 396/2005. The applicant, Arysta Life Science Great Britain Limited, submitted data for **quizalofop-P-tefuryl**, which also triggered a combined assessment for all **quizalofop-P** variants (**quizalofop-P-ethyl**, **quizalofop-P-tefuryl**, and **propaquizafofop**) due to their shared residue definition [1].

- **Residue Definition:** The assessment defines the residue as "**quizalofop** (sum of **quizalofop**, its salts, its esters [including propaquizafofop] and its conjugates, expressed as **quizalofop** [any ratio of constituent isomers])" [1].
- **Primary Objective:** The evaluation aimed to address data gaps identified in 2017, which led to tentative MRLs. The legally mandated deadline for submitting confirmatory data was June 14, 2021 [1].

## Status of Confirmatory Data Gaps

The table below summarizes the status of the key data gaps identified during the MRL review [1].

Data Gap Category	Specific Requirement	Status in 2024 Assessment
-------------------	----------------------	---------------------------

| **Animal Commodities** | Validation of extraction/hydrolysis efficiency in livestock enforcement methods | **Fully addressed** only for **muscle, poultry liver, and eggs**. Not fully addressed for other livestock tissues (e.g., kidney, bovine liver). | | **Plant Commodities** | Validation of extraction/hydrolysis efficiency in plant enforcement methods; residue trials for numerous crops (e.g., citrus fruits, blueberries, herbs, spices). | **Not addressed**. Data gaps for plant commodities remain open. | | **Complex Matrices** | Fully validated methods and storage stability studies for herbal infusions and spices. | **Not addressed**. | | **Quizalofop-P-ethyl** | Residue trials for caraway. | **Sufficiently addressed** via a previous MRL application. |

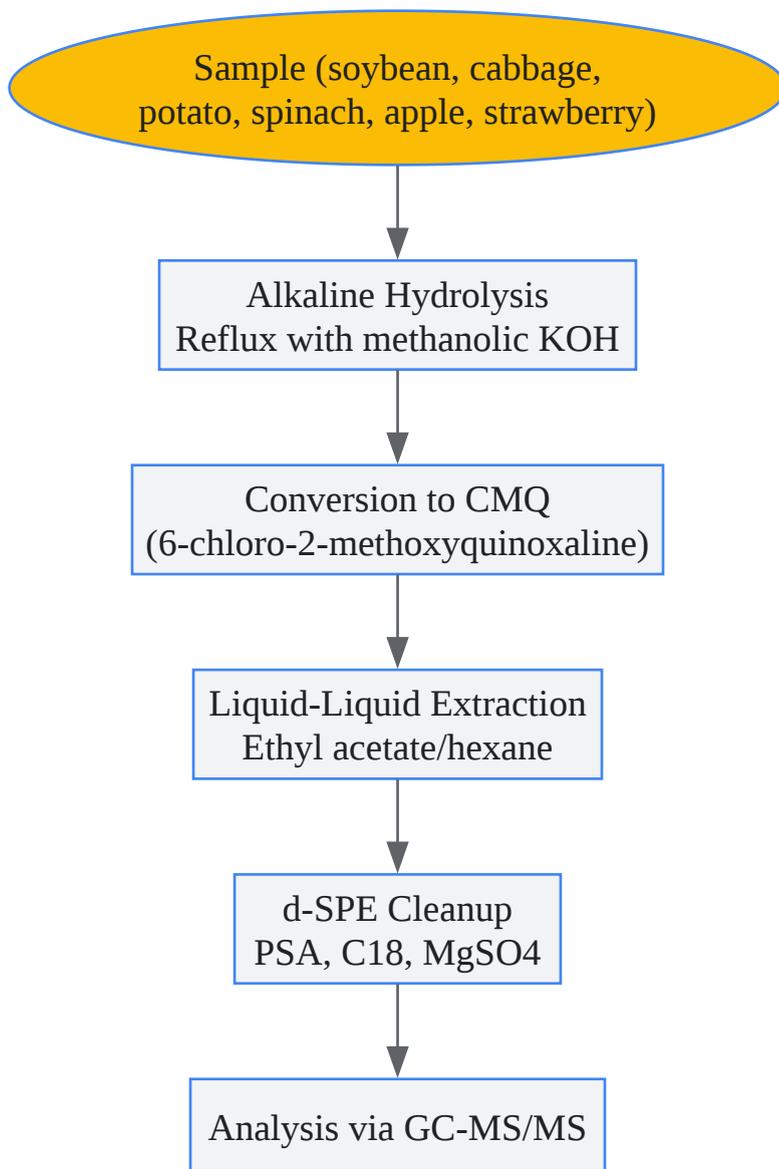
## Analytical Methods & Protocols

To support the analytical workflows for enforcing the residue definition of **quizalofop**, here are two detailed protocols based on recent scientific literature.

### Protocol 1: GC-MS/MS Method via Conversion to CMQ

This method is designed to comply with the residue definitions of Japan, the EU, and the USA by converting all relevant compounds to a single analyte, 6-chloro-2-methoxyquinoxaline (CMQ) [2].

- **Workflow Summary:** The following diagram outlines the key steps in the sample preparation and analysis process.



[Click to download full resolution via product page](#)

• **Detailed Procedure:**

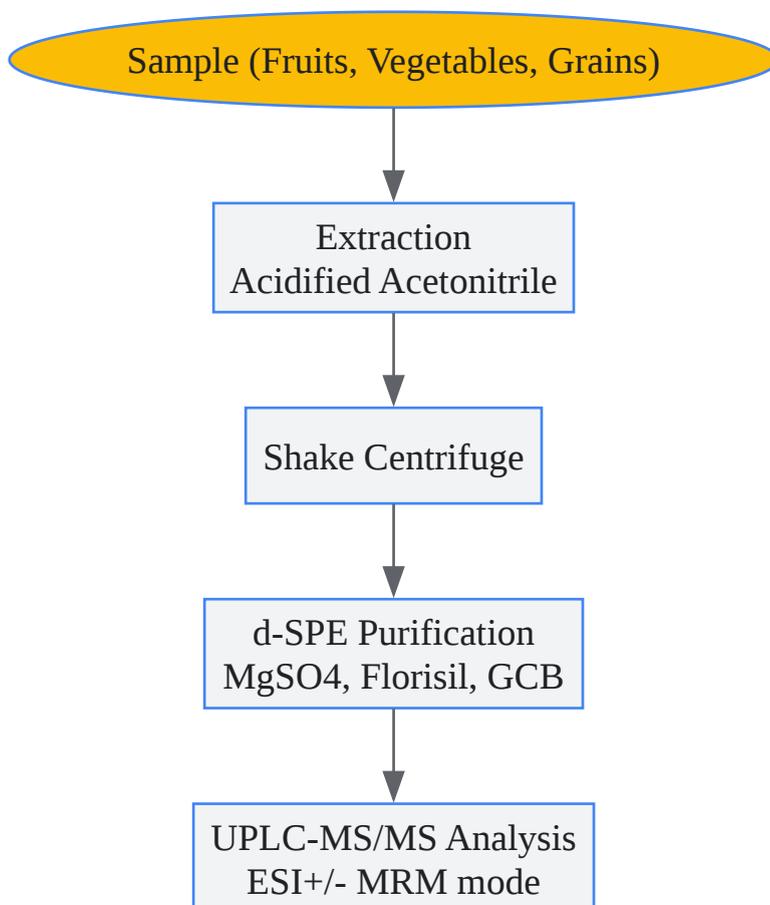
- **Hydrolysis and Conversion:** Weigh 20 g of homogenized sample into a flask. Add 100 mL of 1 mol/L methanolic potassium hydroxide and reflux for 1 hour to hydrolyze esters and conjugates to **quinalofop**, and subsequently convert **quinalofop** to CMQ [2].
- **Extraction:** After cooling, transfer the hydrolysate to a separation funnel. Extract CMQ three times with a mixed solvent of ethyl acetate and hexane [2].
- **Cleanup:** Combine the extracts and evaporate to near dryness. Reconstitute the residue in acetonitrile for dispersive solid-phase extraction (d-SPE) using a mixture of PSA, C18, and magnesium sulfate (MgSO<sub>4</sub>) to remove interfering compounds [2].

- **Analysis:** Analyze the final extract by GC-MS/MS. Monitor the specific transition ions for CMQ for quantification [2].
- **Method Performance:**
  - **Linear Range:** 0.0005 - 0.050 mg/L [3].
  - **Limit of Detection (LOD):** 0.0001 - 0.008 mg/kg [3].
  - **Recovery:** 69.8 - 120% across various matrices (cabbage, chives, pear, wheat flour, soybean oil) [3].

## Protocol 2: QuEChERS-UPLC-MS/MS for Acidic Herbicides

This protocol allows for the simultaneous determination of **quizalofop**-P-tefuryl and its acid metabolite (**quizalofop**) alongside other acidic herbicides in plant-origin matrices [3].

- **Workflow Summary:** The process follows a modified QuEChERS approach, optimized for acidic compounds.



Click to download full resolution via product page

- **Detailed Procedure:**

- **Extraction:** Weigh 10 g of homogenized sample into a centrifuge tube. Add 10 mL of acidified acetonitrile (e.g., with 1% formic acid) and shake vigorously for 10-15 minutes [3].
- **Salting Out:** Add a salt mixture (e.g., MgSO<sub>4</sub> and NaCl) to separate the organic and aqueous phases. Centrifuge [3].
- **Cleanup:** Transfer an aliquot (e.g., 6 mL) of the acetonitrile extract to a tube containing d-SPE reagents. A combination of **150 mg MgSO<sub>4</sub>, 150 mg Florisil, and optional GCB** is effective for cleaning fruits and vegetables. For oily matrices, C18 is recommended to adsorb lipids [3].
- **Analysis:** Analyze the purified extract by UPLC-MS/MS. Use electrospray ionization (ESI) in positive or negative mode with multiple reaction monitoring (MRM) for high sensitivity and selectivity [3].

## Key Conclusions for Researchers

- **Consumer Risk:** EFSA concluded that the consumer intake of **quizalofop-P-tefuryl** residues, based on the reported agricultural practices, is **unlikely to present a health risk** [1] [4].
- **Ongoing Data Gaps:** Be aware that significant data gaps persist. The MRLs for many plant commodities and some animal commodities (like poultry fat and milk) may be revised downward or require further validation data [1].
- **Analytical Focus:** Ensure your analytical methods can handle the complete residue definition, which includes esters, acids, and conjugates. The conversion method to CMQ or the use of LC-MS/MS are robust approaches [2] [3].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Evaluation of confirmatory following the Article 12 data ... MRL review [pmc.ncbi.nlm.nih.gov]
2. GC-MS/MS method for determining quizalofop ethyl ... [sciencedirect.com]
3. Simultaneous Determination of Six Acidic Herbicides and ... [mdpi.com]

4. Evaluation of confirmatory data following the Article 12 MRL ... [efsa.europa.eu]

To cite this document: Smolecule. [quizalofop-P-tefuryl MRL review confirmatory data assessment].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b540883#quizalofop-p-tefuryl-mrl-review-confirmatory-data-assessment>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)